

cross-reactivity studies with Tetrahydroharman derivatives

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tetrahydroharman

CAS No.: 2506-10-7

Cat. No.: S1789832

Get Quote

Quantitative Data on Tetrahydroharman

The following table summarizes key data related to **Tetrahydroharman** (also known as **Tetrahydroharmane**) found in the search results.

Aspect	Data / Context	Source / Method	Details
Occurrence in Food	Identified in cereal vinegars (FMV, ZAV, SAV, SBV, JBV) [1].	Metabolomic analysis using GC-MS, LC-MS, and Chemical Isotope Labeling (CIL) LC-MS [1].	First reported identification in vinegar; part of the complex metabolome.
Toxicology	Can lead to poisoning with effects including nausea, vomiting, audiovisual hallucinations, irritability, dyskinesia, and confusion [2].	Systematic review of toxicological literature [2].	Toxic effects are documented from botanical preparations containing β -Carboline alkaloids.

Aspect	Data / Context	Source / Method	Details
Pharmacological Activity	Part of the β -Carboline alkaloid family, which exhibits anti-tumor, anti-oxidation, anti-inflammatory, and antibacterial properties [2].	Broad pharmacological screening and review [2].	Activity is context-dependent; some β -Carbolines are neurotoxic while others are neuroprotective.

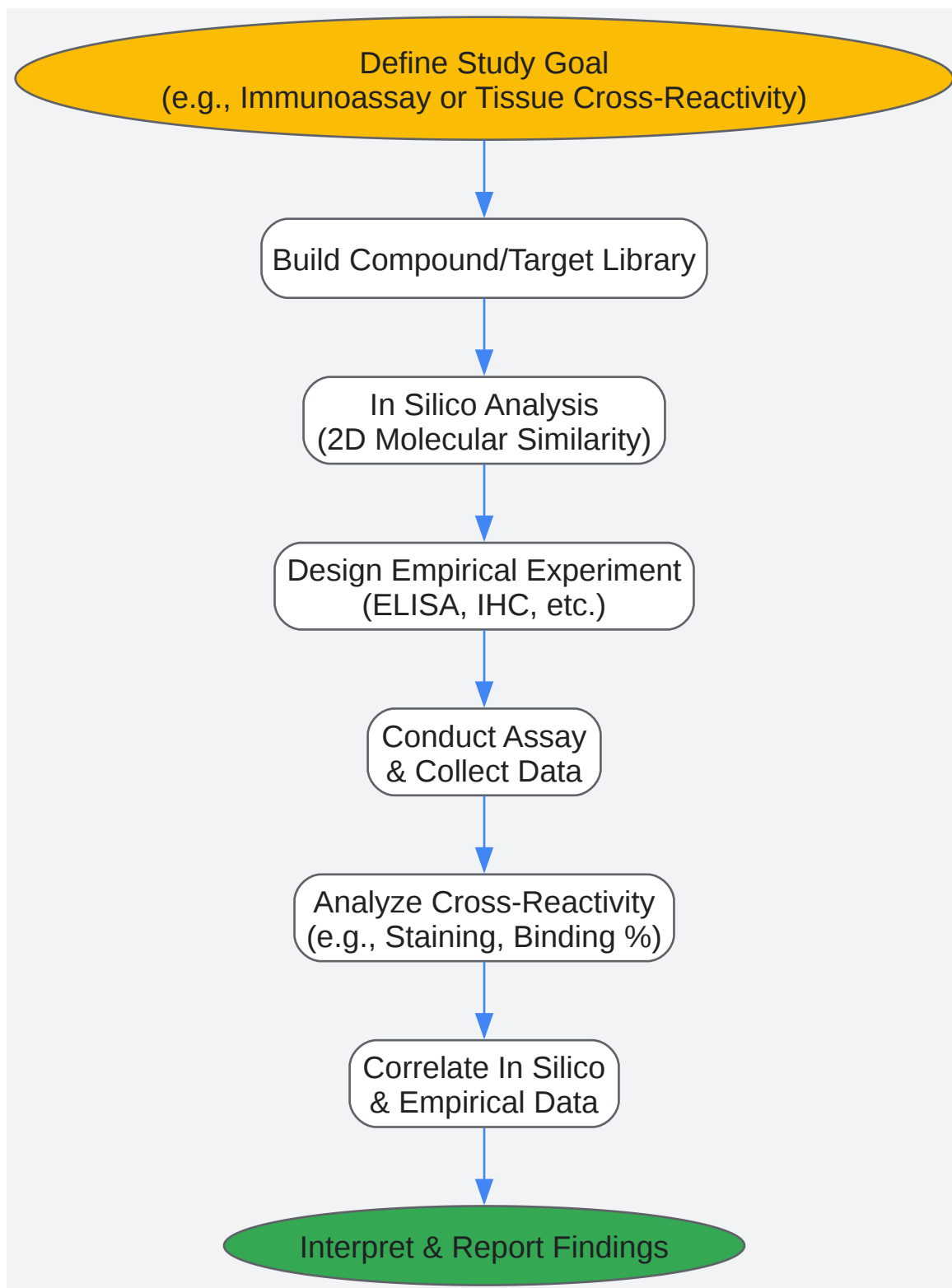
Experimental Protocols for Cross-Reactivity

While specific protocols for **Tetrahydroharman** were not detailed, the following general experimental approaches for assessing cross-reactivity are highly relevant to your topic.

- **Immunoassay Cross-Reactivity Studies:** As demonstrated in studies with designer drugs, a key method involves **2D molecular similarity analysis** [3]. The workflow typically includes:
 - Building a virtual chemical library of target and test compounds.
 - Calculating the 2D similarity (e.g., using MDL keys/fingerprints) between the test compound and the target molecule of the immunoassay.
 - Correlating the similarity scores with empirical cross-reactivity data (e.g., from ELISA) to predict which compounds are likely to cross-react.
 - Using Receiver Operating Characteristic (ROC) curve analysis to evaluate the predictive power of the similarity method [3].
- **Tissue Cross-Reactivity (TCR) Studies:** For broader biological binding assessment, TCR studies are conducted via **immunohistochemistry (IHC)** [4].
 - A panel of up to 38 different types of frozen human or animal tissue sections is prepared.
 - The test biologic (e.g., an antibody) is applied to the tissue samples.
 - The staining profiles are analyzed to identify specific, non-specific, and unintended binding across tissues.
 - This method is crucial for the regulatory IND/CTA process in drug development to identify potential off-target effects and select relevant animal species for toxicology [4].

Visualizing a Cross-Reactivity Study Workflow

Based on the described methodologies, here is a diagram outlining a generalized workflow for conducting a cross-reactivity study, applicable to immunoassays or tissue-based studies.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comprehensive Metabolomic Comparison of Five Cereal ... [pmc.ncbi.nlm.nih.gov]
2. Resource distribution, pharmacological activity, toxicology ... [sciencedirect.com]
3. Using cheminformatics to predict cross of “designer drugs”... reactivity [jcheminf.biomedcentral.com]
4. A Quick Beginner’s Guide to Tissue Cross - Reactivity in... Studies [histologix.com]

To cite this document: Smolecule. [cross-reactivity studies with Tetrahydroharman derivatives].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1789832#cross-reactivity-studies-with-tetrahydroharman-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com